

molecular weight of N-t-Boc-valacyclovir-d4

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Compound of Interest

Compound Name: *N-t-Boc-valacyclovir-d4*

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Technical Guide: N-t-Boc-valacyclovir-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-t-Boc-valacyclovir-d4**, a deuterated, protected form of the antiviral prodrug valacyclovir. This stable isotope-labeled compound is an essential internal standard for pharmacokinetic and bioanalytical studies involving valacyclovir.

Core Compound Data

N-t-Boc-valacyclovir-d4 is the N-tert-butoxycarbonyl (Boc) protected form of valacyclovir, where four hydrogen atoms on the ethoxy side chain have been replaced with deuterium. This isotopic labeling provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification of valacyclovir in biological matrices.

Parameter	Value	Reference
Compound Name	N-tert-Butoxycarbonyl-L-valine-2-[(2-amino-1,6-dihydro-6-oxo-9H-purin-9-yl)methoxy]ethyl-d4 Ester	[1][2]
Synonyms	N-t-Boc-valacyclovir-d4, N-T-Boc-Valacyclovir D4	[2]
CAS Number	1346617-11-5	[2]
Molecular Formula	C ₁₈ H ₂₄ D ₄ N ₆ O ₆	[2]
Molecular Weight	428.48 g/mol	[2]
Appearance	White to Off-White Solid	[2]
Solubility	Soluble in DMSO, Methanol	[2]

Experimental Protocols

Synthesis of N-t-Boc-valacyclovir-d4

The synthesis of **N-t-Boc-valacyclovir-d4** is a multi-step process that involves the preparation of a deuterated acyclovir analog followed by coupling with N-t-Boc-L-valine.

Step 1: Synthesis of Ethylene glycol-d4

A common method for preparing the deuterated side-chain precursor is the reduction of diethyl oxalate with a deuterium source like lithium aluminum deuteride (LiAlD₄).[\[1\]](#)

Step 2: Synthesis of Acyclovir-d4

The synthesis of acyclovir typically involves the alkylation of guanine with a suitable side chain.[\[3\]](#) In this case, a deuterated and protected ethylene glycol derivative is used. The guanine base is often protected before alkylation to ensure regioselectivity.[\[3\]](#)

Step 3: Coupling of Acyclovir-d4 with N-t-Boc-L-valine

The final step is the esterification of the hydroxyl group of acyclovir-d4 with N-t-Boc-L-valine. This is typically achieved using a coupling agent such as dicyclohexylcarbodiimide (DCC) in the presence of a catalyst like 4-dimethylaminopyridine (DMAP).[4]

Analytical Characterization

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is employed to determine the purity of the synthesized **N-t-Boc-valacyclovir-d4**.

- Instrumentation: A standard HPLC system equipped with a UV detector.[2]
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).[2]
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).[2]
- Flow Rate: Typically 1.0 mL/min.[2]
- Detection: UV detection at a wavelength of 254 nm.[2]

Mass Spectrometry (MS) for Identity and Isotopic Purity Confirmation

MS is used to confirm the molecular weight and assess the isotopic enrichment of the final product.

- Instrumentation: A high-resolution mass spectrometer (e.g., TOF or Orbitrap) with an electrospray ionization (ESI) source.[2]
- Ionization Mode: Positive ion mode.[2]
- Analysis: The mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$ is measured to confirm the molecular weight. The isotopic purity is determined by comparing the relative intensities of the deuterated (d4) and non-deuterated (d0) molecular ion peaks.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

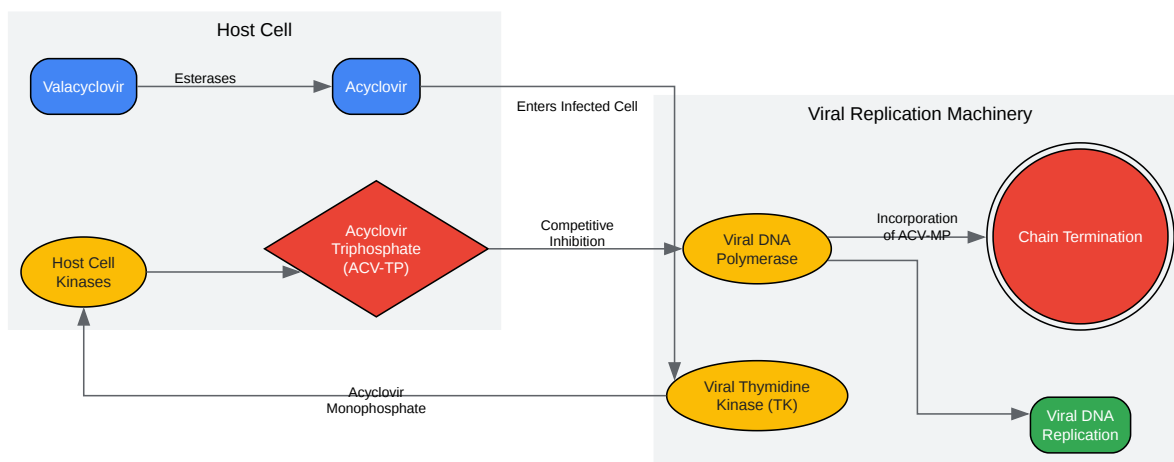
^1H and ^{13}C NMR are used to confirm the chemical structure.

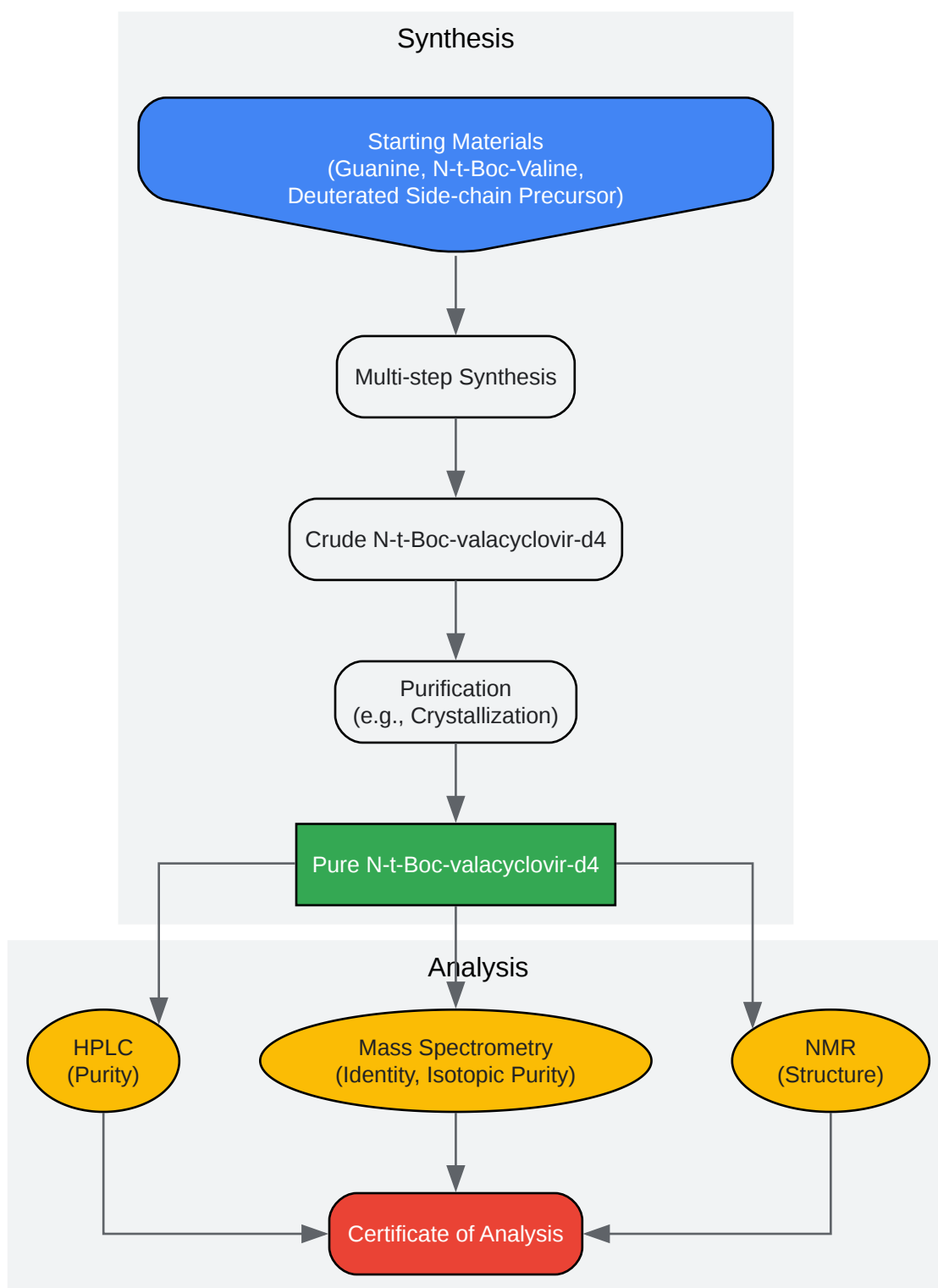
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).[2]
- Solvent: A deuterated solvent such as DMSO-d₆ or Methanol-d₄. [2]
- Expected ¹H NMR Data (based on non-deuterated analog in DMSO-d₆): Signals corresponding to the valine, Boc, and guanine moieties are expected. The characteristic signals for the ethylene glycol protons will be absent due to deuteration. Expected shifts for the non-deuterated analog are approximately: 0.79 (d, 6H), 1.35 (s, 9H), 1.80-2.00 (m, 1H), 3.60-3.80 (m, 2H), 4.00-4.30 (m, 2H), 5.33 (s, 2H), 6.49 (s, 2H), 7.11 (d, 1H), 7.79 (s, 1H), 10.63 (s, 1H).[5]

Signaling Pathway and Experimental Workflow

Mechanism of Action of Valacyclovir/Acyclovir

Valacyclovir is a prodrug that is converted in the body to the active antiviral agent, acyclovir. Acyclovir is effective against herpes simplex virus (HSV) by targeting the viral DNA replication process.





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